

An In-depth Technical Guide to the Linker Component of ER Ligand-9

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Compound of Interest

Compound Name: *ER ligand-9*

Cat. No.: *B15543409*

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Introduction

ER ligand-9 is a crucial intermediate in the synthesis of Proteolysis Targeting Chimeras (PROTACs), specifically as a precursor to the potent and orally bioavailable estrogen receptor α (ER α) degrader, ERD-1233.^{[1][2][3]} This guide provides a detailed examination of the linker component of **ER ligand-9**, a critical element that dictates the efficacy of the resulting PROTAC. The ER α , a key driver in the majority of breast cancers, is the primary target of the ligand component of this molecule. The linker, however, plays a multifaceted role in properly positioning the ER α -binding moiety and the E3 ligase-recruiting element to facilitate the ubiquitination and subsequent degradation of the ER α protein. The design and properties of this linker are therefore paramount to the overall success of the PROTAC molecule.

Core Components of ER Ligand-9

ER ligand-9 is a conjugate molecule comprising two key moieties connected by a flexible linker. The Estrogen Receptor (ER) binding component is derived from Lasofoxifene, a third-generation selective estrogen receptor modulator (SERM).^{[1][4]} This moiety provides high-affinity binding to ER α , targeting the protein for degradation. The second component, attached

to the other end of the linker, is a reactive functional group that allows for the subsequent attachment of an E3 ligase ligand, completing the synthesis of the PROTAC molecule ERD-1233.

The Linker: Structure and Significance

The linker in **ER ligand-9** is a polyethylene glycol (PEG)-based chain. This type of linker is commonly employed in PROTAC design due to its hydrophilicity, biocompatibility, and tunable length. The specific structure of the linker in the immediate precursor to ERD-1233, as detailed in the synthesis of related compounds, involves a triethylene glycol unit attached to the Lasofoxifene core via an ether linkage. The other end of the PEG chain is terminated with a functional group, such as a carboxylic acid or an amine, to facilitate conjugation with the E3 ligase ligand.

The length and composition of the linker are critical for inducing the formation of a stable and productive ternary complex between ER α , the PROTAC, and the E3 ligase (in the case of ERD-1233, this is Cereblon).[1] An optimized linker ensures the correct spatial orientation of the two proteins, enabling efficient ubiquitin transfer from the E2 conjugating enzyme to a lysine residue on the surface of ER α .

Quantitative Data

While specific quantitative binding data for **ER ligand-9** itself is not extensively published, the biological activity of the final PROTAC, ERD-1233, provides a strong indication of the effectiveness of the Lasofoxifene-linker conjugate in engaging the estrogen receptor. The following table summarizes key quantitative data for ERD-1233, which is a direct readout of the successful design of its precursor, **ER ligand-9**.

Parameter	Value	Cell Line	Reference
ERD-1233 DC50	0.9 nM	MCF-7	[2]
ERD-1233 IC50 (Proliferation)	< 1 nM	MCF-7	[1]
Lasofoxifene ER α Binding Affinity (IC50)	~1 nM	[5]	

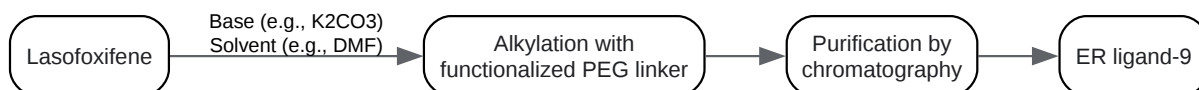
Experimental Protocols

The synthesis of **ER ligand-9** and its subsequent conversion to ERD-1233 involves a multi-step chemical synthesis. Below are generalized experimental protocols for key steps based on the published synthesis of ERD-1233 and related molecules.[1]

Protocol 1: Synthesis of the Lasofoxifene-Linker Intermediate (ER Ligand-9)

This protocol describes the attachment of the PEG linker to the Lasofoxifene core.

Workflow for the Synthesis of Lasofoxifene-Linker Intermediate



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Caption: Synthetic workflow for **ER ligand-9**.

Methodology:

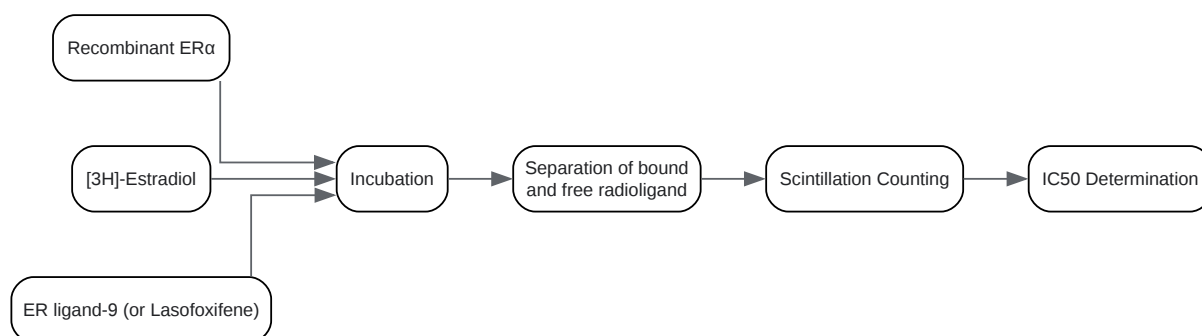
- **Dissolution:** Dissolve Lasofoxifene in a suitable aprotic polar solvent such as N,N-dimethylformamide (DMF).
- **Addition of Base:** Add a mild base, for example, potassium carbonate (K₂CO₃), to the reaction mixture to deprotonate the phenolic hydroxyl group of Lasofoxifene.
- **Linker Addition:** Add the protected polyethylene glycol linker, which has a leaving group (e.g., tosylate or bromide) on one end and a protected functional group on the other, to the reaction mixture.
- **Reaction:** Stir the reaction mixture at an elevated temperature (e.g., 60-80 °C) for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- **Work-up and Purification:** After cooling to room temperature, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate). The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the pure **ER ligand-9**.
- **Deprotection (if necessary):** If the terminal functional group of the linker is protected, a deprotection step is carried out using appropriate conditions (e.g., acid or base hydrolysis) to yield the final **ER ligand-9** ready for conjugation.

Protocol 2: Competitive Binding Assay to Determine ER α Affinity

This protocol is a standard method to assess the binding affinity of the ER ligand component.

Workflow for ER α Competitive Binding Assay



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Caption: Workflow for determining ER α binding affinity.

Methodology:

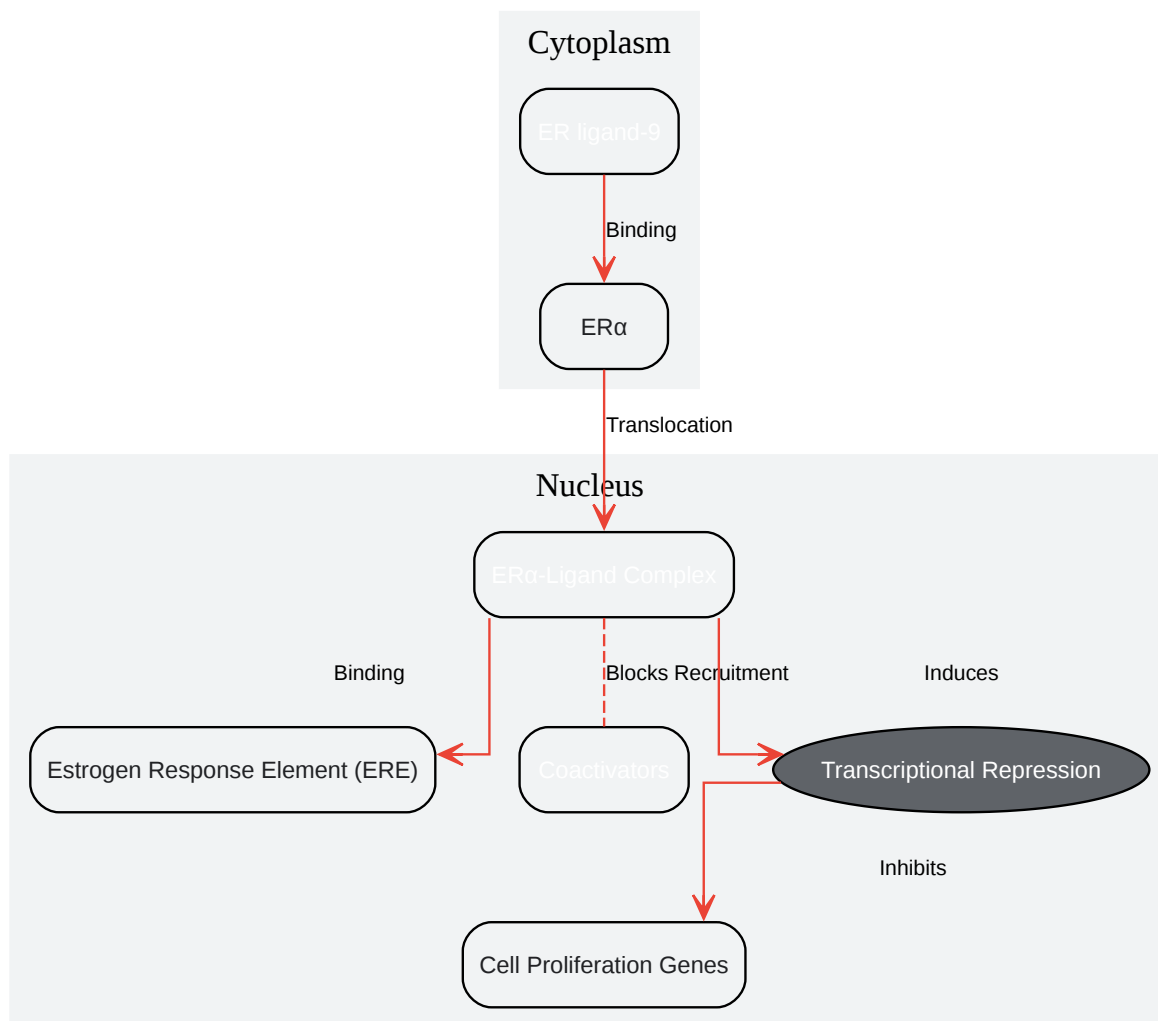
- **Preparation of Reagents:** Prepare solutions of recombinant human ER α protein, a radiolabeled estrogen (e.g., [3H]-estradiol), and a series of dilutions of the unlabeled competitor ligand (**ER ligand-9** or Lasofoxifene).

- Incubation: In a multi-well plate, combine the ER α protein, a fixed concentration of the radiolabeled estrogen, and varying concentrations of the competitor ligand in a suitable binding buffer. Include control wells for total binding (no competitor) and non-specific binding (excess unlabeled estradiol).
- Equilibration: Incubate the plate at a low temperature (e.g., 4 °C) for a sufficient time (e.g., 18-24 hours) to allow the binding to reach equilibrium.
- Separation: Separate the receptor-bound radioligand from the free radioligand. This can be achieved by methods such as filtration through glass fiber filters or dextran-coated charcoal adsorption.
- Quantification: Quantify the amount of radioactivity in the bound fraction using a scintillation counter.
- Data Analysis: Plot the percentage of specific binding against the logarithm of the competitor concentration. The IC₅₀ value, which is the concentration of the competitor that inhibits 50% of the specific binding of the radioligand, is determined by non-linear regression analysis.

Signaling Pathways Modulated by the ER Ligand Component

The ER ligand component of **ER ligand-9**, being a derivative of Lasofoxifene, functions as a Selective Estrogen Receptor Modulator (SERM). In breast cancer cells, it primarily acts as an antagonist, inhibiting the transcriptional activity of ER α . The binding of the Lasofoxifene moiety to the ligand-binding domain of ER α induces a conformational change in the receptor that prevents the recruitment of coactivators necessary for gene transcription. This leads to the downregulation of estrogen-responsive genes that promote cell proliferation and survival.

Genomic Signaling Pathway of the ER Ligand Component (Antagonistic Action)



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Caption: Antagonistic genomic signaling of the ER ligand.

Conclusion

The linker component of **ER ligand-9** is a critical determinant of the efficacy of the resulting PROTAC degrader, ERD-1233. Its optimized length and composition, based on a polyethylene glycol scaffold, facilitate the formation of a productive ternary complex, leading to the efficient degradation of ER α . The Lasofoxifene-derived ER binding moiety ensures high-affinity targeting of the receptor, and its antagonistic properties contribute to the overall anti-

proliferative effects. The detailed understanding of the structure, synthesis, and biological context of the linker in **ER ligand-9** provides a valuable framework for the rational design of future PROTACs for the treatment of ER-positive breast cancer and other hormone-driven diseases.

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